Thermodynamic Profiling & Synthetic Utility of 2-Chloro-3-formylbenzoic Acid

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Compound of Interest

Compound Name:	*2-Chloro-3-formylbenzoic acid*
CAS No.:	*1289106-07-5*
Cat. No.:	*B1432105*

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Executive Summary

2-Chloro-3-formylbenzoic acid (CAS 1289106-07-5) represents a specialized aromatic scaffold in medicinal chemistry and agrochemical synthesis. Unlike its isomer 2-formylbenzoic acid (phthalaldehydic acid), which exists in equilibrium with a cyclic lactol, the 2-chloro-3-formyl isomer maintains a stable open-chain aldehyde structure due to the steric and positional blockade provided by the chlorine atom at the C2 position. This structural rigidity makes it a valuable "non-cyclizing" building block for multicomponent reactions (e.g., Ugi, Passerini) and the synthesis of isoindolinone-based pharmacophores.

This guide provides a comprehensive analysis of the thermodynamic properties, stability profiles, and characterization protocols required to utilize this compound effectively in drug development pipelines.

Chemical Identity & Structural Analysis[1][2][3][4][5]

The thermodynamic behavior of this molecule is governed by the interplay between the electron-withdrawing chlorine atom, the acidic carboxyl group, and the reactive formyl group.

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Property	Data
IUPAC Name	2-Chloro-3-formylbenzoic acid
CAS Registry Number	1289106-07-5
Molecular Formula	$C_8H_5ClO_3$
Molecular Weight	184.58 g/mol
SMILES	O=C(O)C1=C(Cl)C(C=O)=CC=C1
Key Structural Feature	Vicinal Disconnection: The C2-Chloro substituent prevents the C3-Formyl group from cyclizing with the C1-Carboxyl group, ensuring the aldehyde remains available for nucleophilic attack.[1]

Solid-State Thermodynamics

Understanding the solid-state landscape is critical for formulation and process chemistry.

Melting Point & Enthalpy of Fusion

While specific experimental calorimetry data for this isomer is sparse in open literature compared to its non-chlorinated analogs, structural activity relationship (SAR) analysis with 2-chloro-3-methylbenzoic acid (MP ~158°C) and 3-formylbenzoic acid (MP ~174°C) suggests a high-melting crystalline solid.

- Predicted Melting Point: 155°C – 165°C
- Enthalpy of Fusion (

  ): Estimated at 25–30 kJ/mol based on benzoic acid derivatives.
- Lattice Energy: The presence of the chlorine atom enhances intermolecular halogen bonding, potentially increasing lattice energy compared to the non-chlorinated variant.

Thermal Stability

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- Decomposition: The compound is thermally stable up to its melting point. Above 180°C, it risks decarboxylation (loss of CO_2) or Cannizzaro disproportionation if moisture/base is present.
- Oxidation Sensitivity: The C3-formyl group is susceptible to autoxidation to the dicarboxylic acid (2-chloroisophthalic acid) if stored improperly. Storage under inert atmosphere (Ar/N_2) at 2–8°C is mandatory.

Solution-Phase Thermodynamics

For drug development, the behavior of the molecule in physiological fluids is paramount.

Acid Dissociation Constant (pKa)

The acidity of the carboxylic acid is significantly influenced by the ortho-chloro substituent (inductive electron withdrawal, -I effect) and the meta-formyl group (electron withdrawing).

- Benzoic Acid pKa: 4.20[2]
- 2-Chlorobenzoic Acid pKa: 2.94
- Predicted pKa (2-Chloro-3-formyl):2.7 – 2.9
- Implication: At physiological pH (7.4), the compound exists almost exclusively as the anionic carboxylate ($R\text{-}COO^-$), which enhances aqueous solubility but limits passive membrane permeability unless formulated as a prodrug.

Lipophilicity (LogP/LogD)

- Predicted LogP: 2.1 – 2.4
- LogD (pH 7.4): ~ -0.8 (Highly hydrophilic due to ionization).
- Solubility Profile:
  - Water: Low (neutral form), High (anionic form, pH > 4).
  - Organic Solvents: Soluble in DMSO, Methanol, Ethyl Acetate.

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- Chlorinated Solvents: Moderate solubility in DCM/Chloroform.

Experimental Protocols

To validate these properties in-house, the following self-validating protocols are recommended.

Protocol A: Potentiometric pKa Determination

- Objective: Determine the precise ionization constant.
- Method:
  - Dissolve 5 mg of substance in a mixed solvent system (e.g., Methanol/Water 20:80) to ensure solubility of the neutral species.
  - Titrate with 0.1 N KOH standard solution under inert gas (N_2) to prevent carbonate formation.
  - Perform a Yasuda-Shedlovsky extrapolation to determine the aqueous pKa from the mixed-solvent data.
  - Validation: Use Benzoic Acid as a standard reference; result must be within ±0.05 units of literature (4.20).

Protocol B: Differential Scanning Calorimetry (DSC)

- Objective: Assess purity and melting onset.
- Method:
  - Weigh 2–3 mg of sample into a Tzero aluminum pan; crimp non-hermetically.
  - Ramp temperature from 40°C to 250°C at 10°C/min under Nitrogen purge (50 mL/min).
  - Analysis: Identify the endothermic melting peak (

). An exothermic event immediately following melting indicates decomposition (likely decarboxylation).

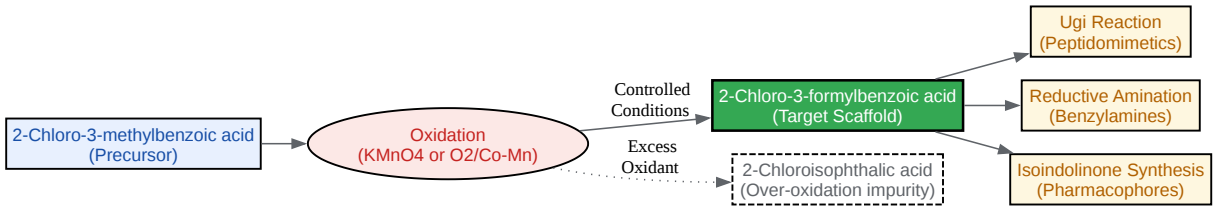
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Synthetic Utility & Pathway Analysis[7]

The thermodynamic stability of the aldehyde allows for controlled derivatization. The primary synthetic route involves the oxidation of 2-chloro-3-methylbenzoic acid, a key intermediate in the synthesis of anthranilic diamide insecticides (e.g., Chlorantraniliprole).

Workflow Visualization

The following diagram illustrates the synthesis and downstream applications, highlighting the divergence from lactol-forming isomers.



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Figure 1: Synthetic pathway and derivatization logic for **2-Chloro-3-formylbenzoic acid**. Note the risk of over-oxidation to the dicarboxylic acid.

References

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